

Interpreting the Mass Spectrum of Oct-5-yn-1-ol: A Comparative Guide

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Compound of Interest

Compound Name: Oct-5-YN-1-OL

CAS No.: 41547-21-1

Cat. No.: B15801401

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This guide provides a detailed interpretation of the predicted electron ionization (EI) mass spectrum of **Oct-5-yn-1-ol**. Due to the limited availability of experimental data for this specific compound, this guide leverages established principles of mass spectrometry to predict its fragmentation pattern. For comparative analysis, the known mass spectrum of its alkene analog, Oct-5-en-1-ol, is presented alongside the predicted data for **Oct-5-yn-1-ol**. This comparison highlights the influence of the alkyne functionality on the fragmentation pathways.

Predicted and Comparative Mass Spectral Data

The mass spectrum of a compound provides a unique fingerprint based on the mass-to-charge ratio (m/z) of its molecular ion and fragment ions. The fragmentation of **Oct-5-yn-1-ol** is predicted to be influenced by both the hydroxyl group and the internal alkyne. Key fragmentation pathways for alcohols include alpha-cleavage and dehydration (loss of water)[1]. For internal alkynes, fragmentation often involves cleavage around the triple bond to form resonance-stabilized carbocations.

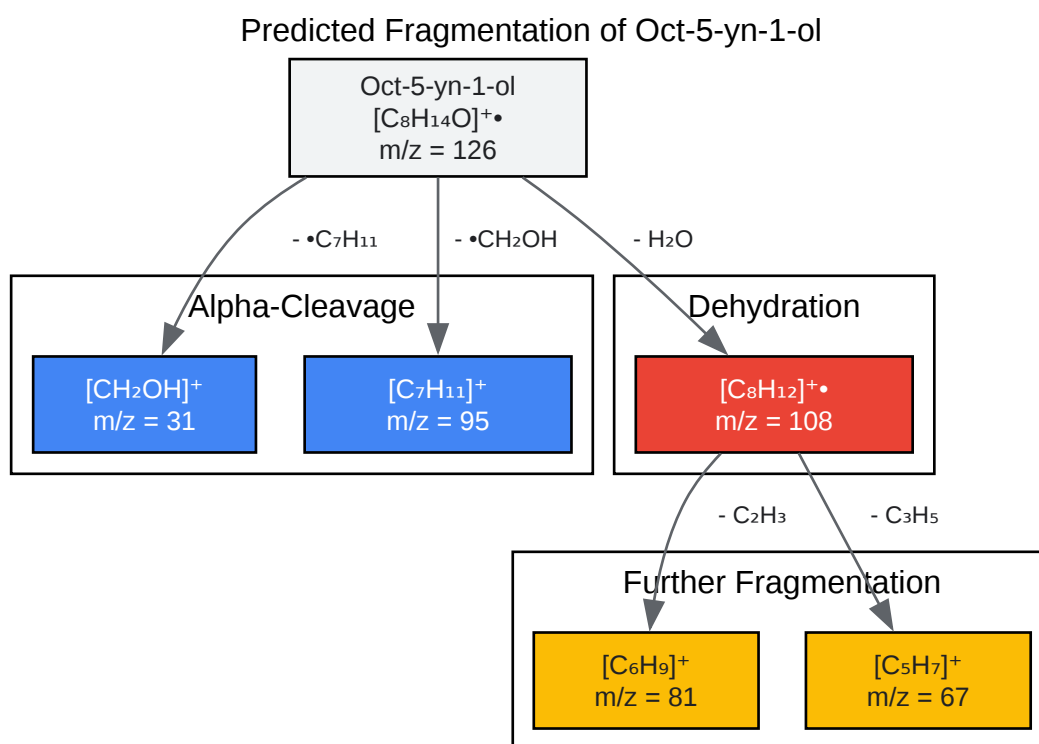
Below is a table comparing the predicted key fragments of **Oct-5-yn-1-ol** with the observed fragments of Oct-5-en-1-ol.

Predicted/Observed m/z	Proposed Fragment Ion (Oct-5-yn-1-ol)	Proposed Fragment Ion (Oct-5-en-1-ol)	Interpretation
126	$[\text{C}_8\text{H}_{14}\text{O}]^{+\bullet}$	-	Molecular Ion ($\text{M}^{+\bullet}$) of Oct-5-yn-1-ol. Expected to be of low abundance.
128	-	$[\text{C}_8\text{H}_{16}\text{O}]^{+\bullet}$	Molecular Ion ($\text{M}^{+\bullet}$) of Oct-5-en-1-ol. Typically weak for primary alcohols.
108	$[\text{M} - \text{H}_2\text{O}]^{+\bullet}$	$[\text{M} - \text{H}_2\text{O}]^{+\bullet}$	Loss of water (Dehydration). A common fragmentation for alcohols.
95	$[\text{M} - \text{CH}_2\text{OH}]^+$	-	Alpha-cleavage with loss of the hydroxymethyl radical.
81	$[\text{C}_6\text{H}_9]^+$	$[\text{C}_6\text{H}_9]^+$	Further fragmentation, potentially from the dehydrated ion.
67	$[\text{C}_5\text{H}_7]^+$	$[\text{C}_5\text{H}_7]^+$	A common fragment in the mass spectra of C8 unsaturated compounds.
55	$[\text{C}_4\text{H}_7]^+$	$[\text{C}_4\text{H}_7]^+$	Likely corresponds to a butenyl cation.
41	$[\text{C}_3\text{H}_5]^+$	$[\text{C}_3\text{H}_5]^+$	Allyl or cyclopropyl cation, a common small fragment.
31	$[\text{CH}_2\text{OH}]^+$	$[\text{CH}_2\text{OH}]^+$	Alpha-cleavage product, characteristic

of primary alcohols.

Predicted Fragmentation Pathway of Oct-5-yn-1-ol

The following diagram illustrates the predicted major fragmentation pathways for **Oct-5-yn-1-ol** upon electron ionization.



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Caption: Predicted major fragmentation pathways of **Oct-5-yn-1-ol**.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

This protocol outlines a general procedure for acquiring the mass spectrum of a semi-volatile alcohol like **Oct-5-yn-1-ol** using a Gas Chromatograph-Mass Spectrometer (GC-MS) with an Electron Ionization (EI) source.

1. Sample Preparation

- Solvent Selection: Choose a high-purity volatile solvent in which the analyte is soluble, such as dichloromethane or hexane.
- Concentration: Prepare a dilute solution of **Oct-5-yn-1-ol** in the chosen solvent. A typical concentration for GC-MS analysis is in the range of 1-100 µg/mL.
- Vialing: Transfer the solution to a standard 2 mL autosampler vial with a septum cap.

2. GC-MS Instrumentation and Parameters

- Gas Chromatograph (GC):
 - Injector: Split/splitless injector, typically operated in split mode (e.g., 50:1 split ratio) to prevent column overloading.
 - Injector Temperature: 250 °C.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
 - Column: A non-polar or semi-polar capillary column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness, such as a 5% phenyl-methylpolysiloxane column).
 - Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase to 250 °C at a rate of 10 °C/min.
 - Final hold: Hold at 250 °C for 5 minutes.
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI).
 - Electron Energy: 70 eV. This is a standard energy that promotes reproducible fragmentation and allows for comparison with spectral libraries.
 - Ion Source Temperature: 230 °C.

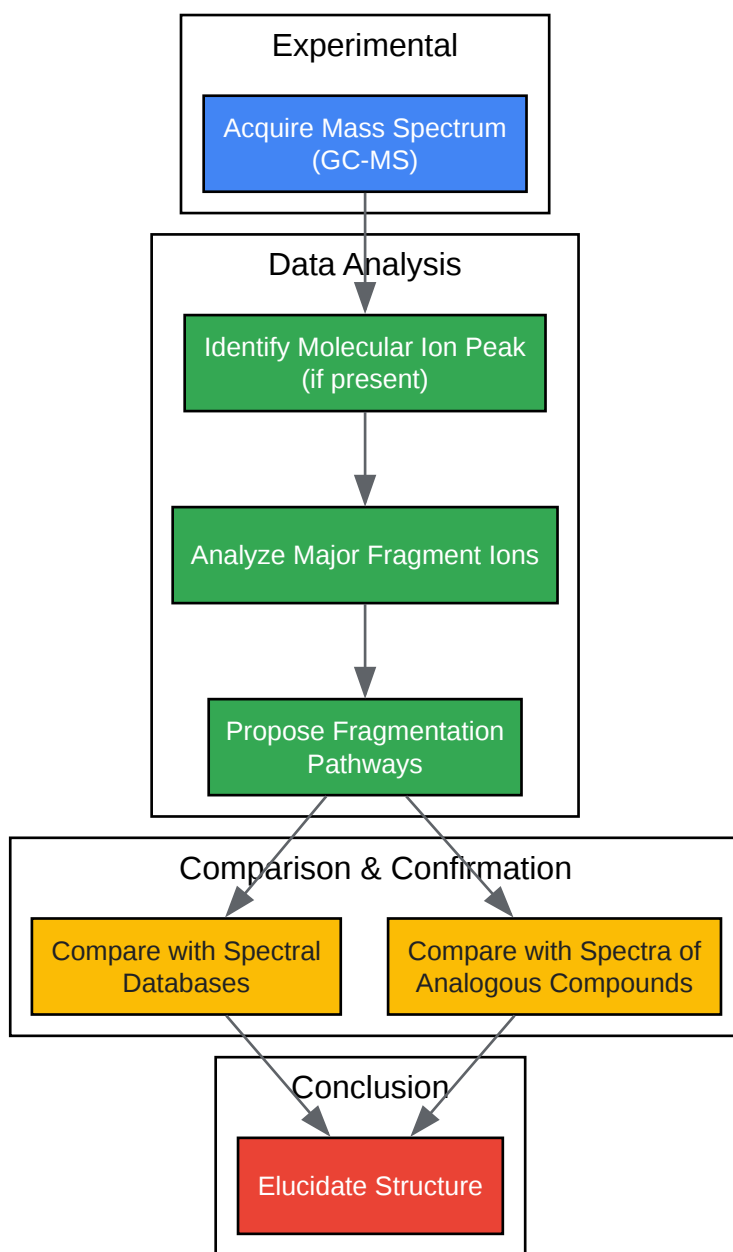
- Quadrupole Temperature: 150 °C.
- Mass Range: Scan from m/z 30 to 300.
- Solvent Delay: Set a solvent delay (e.g., 3 minutes) to prevent the high concentration of the solvent from entering the mass spectrometer and saturating the detector.

3. Data Acquisition and Analysis

- Injection: Inject 1 μL of the prepared sample into the GC-MS system.
- Data Acquisition: Acquire the total ion chromatogram (TIC) and the mass spectrum for each eluting peak.
- Data Analysis:
 - Identify the chromatographic peak corresponding to **Oct-5-yn-1-ol** based on its retention time.
 - Extract the mass spectrum for this peak.
 - Analyze the fragmentation pattern, identifying the molecular ion (if present) and major fragment ions.
 - Compare the obtained spectrum with spectral libraries (if available) and the predicted fragmentation pattern.

Workflow for Mass Spectrum Interpretation

The following diagram outlines the logical workflow for interpreting the mass spectrum of an unknown compound like **Oct-5-yn-1-ol**.



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Caption: Workflow for mass spectrum interpretation.

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References

- [1. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
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